

Personal protective equipment for handling Strontium oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium oxide

Cat. No.: B073684

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Essential Safety and Handling Guide for Strontium Oxide

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Strontium oxide** (SrO).

Hazard Identification and Personal Protective Equipment

Strontium oxide is a corrosive solid that can cause severe skin burns and eye damage.^{[1][2]} It is crucial to wear appropriate personal protective equipment (PPE) to prevent any direct contact.^{[3][4]}

Table 1: Personal Protective Equipment for **Strontium Oxide**

PPE Category	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[1][4]	To protect against dust particles and chemical splashes that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or rubber), and a complete protective suit.[1][4]	To prevent skin contact which can lead to severe burns.
Respiratory Protection	NIOSH/MSHA approved respirator.[5]	To avoid inhalation of dust, which is irritating to the respiratory tract.[4]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **Strontium oxide** and ensure a safe laboratory environment.

Operational Plan:

- Ventilation: Always handle **Strontium oxide** in a well-ventilated area or under a chemical fume hood.[3][4]
- Avoid Dust Formation: Take measures to avoid the formation of dust and aerosols during handling.[2][6]
- Moisture Sensitivity: **Strontium oxide** is moisture-sensitive and reacts violently with water.[1][4] It should be handled under a dry, inert gas and stored in a tightly closed container in a cool, dry place.[4][7]
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][3] Contaminated clothing should be removed immediately and laundered before reuse.[2][3]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is necessary to mitigate harm.

Emergency Response Protocol:

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Seek immediate medical attention.[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2][3] Seek immediate medical attention.[1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration.[2][6] Seek medical attention.[2]
Ingestion	Do NOT induce vomiting.[1][2] Rinse mouth with water and seek immediate medical attention.[2][6]

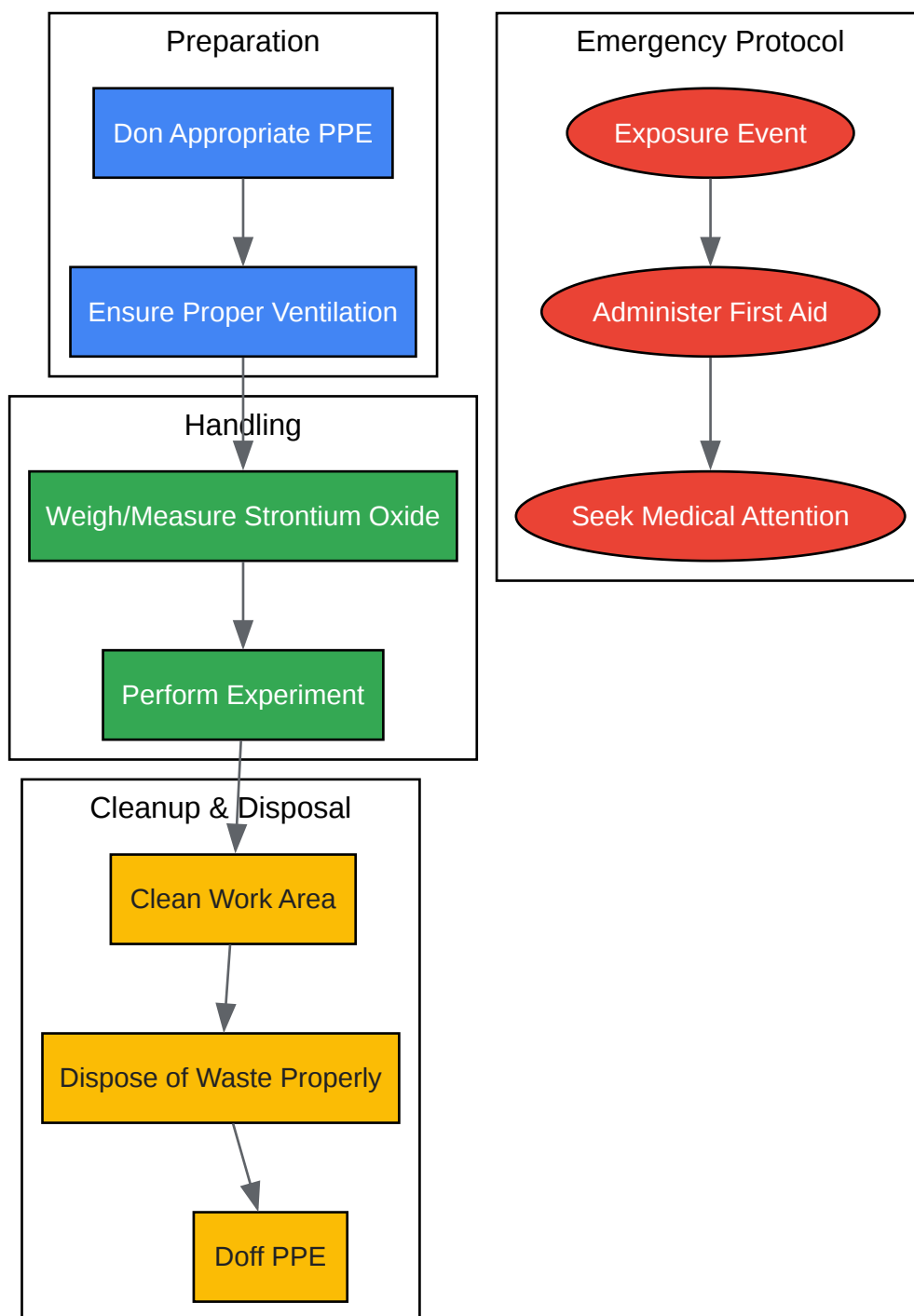
For spills, evacuate the area and ensure adequate ventilation.[6] Wearing full PPE, sweep up the spilled material and place it in a suitable, closed container for disposal.[2] Do not flush with water.[2]

Disposal Plan

Strontium oxide waste must be disposed of in accordance with local, state, and federal regulations.[4] It is recommended to contact a licensed professional waste disposal service.[2] One disposal method involves mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2]

Experimental Workflow for Handling Strontium Oxide

The following diagram illustrates the standard operating procedure for safely handling **Strontium oxide** in a laboratory setting.



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. tracesciences.com [tracesciences.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. prochemonline.com [prochemonline.com]
- 5. Strontium - ESPI Metals [espimetals.com]
- 6. Strontium oxide - Safety Data Sheet [chemicalbook.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Strontium oxide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073684#personal-protective-equipment-for-handling-strontium-oxide\]](https://www.benchchem.com/product/b073684#personal-protective-equipment-for-handling-strontium-oxide)

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